

# Melatonin-d7: A Technical Guide to its Certificate of Analysis and Quality Standards

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## Compound of Interest

Compound Name: Melatonin-d7

Cat. No.: B12419567

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the Certificate of Analysis (CoA) and quality standards for **Melatonin-d7**, a deuterated analog of melatonin. This document is intended to serve as a critical resource for researchers, scientists, and drug development professionals who utilize **Melatonin-d7** as an internal standard in pharmacokinetic studies, a tracer in metabolic research, or in other analytical applications where precise quantification is paramount.

## Certificate of Analysis: A Commitment to Quality

A Certificate of Analysis for **Melatonin-d7** is a formal document that certifies that the product meets its predetermined specifications. It is a crucial component of quality assurance, providing a detailed summary of the analytical tests performed on a specific batch, the methods used, and the results obtained.

## Key Parameters in a Melatonin-d7 Certificate of Analysis

The following tables summarize the typical quantitative data found on a CoA for **Melatonin-d7**, offering a clear framework for quality assessment.

Table 1: Identification and General Properties

Parameter	Specification	Method
Appearance	White to off-white solid	Visual Inspection
Molecular Formula	C <sub>13</sub> H <sub>9</sub> D <sub>7</sub> N <sub>2</sub> O <sub>2</sub>	Mass Spectrometry
Molecular Weight	239.33 g/mol	Mass Spectrometry
Solubility	Soluble in DMSO, Methanol	Solubilization Test

Table 2: Identity Confirmation

Parameter	Specification	Method
<sup>1</sup> H-NMR Spectroscopy	Conforms to structure	<sup>1</sup> H-NMR
Mass Spectrum	Consistent with structure	Mass Spectrometry
HPLC Retention Time	Corresponds to reference standard	HPLC-UV/MS

Table 3: Purity and Impurity Profile

Parameter	Specification	Method
Purity by HPLC	≥ 98%	HPLC-UV
Isotopic Purity (Deuterium Incorporation)	≥ 99 atom % D	Mass Spectrometry
Chemical Purity	≥ 98%	HPLC or GC
Related Substances (e.g., Melatonin)	Report individual and total impurities	HPLC-UV/MS
Residual Solvents	Meets USP <467> or ICH Q3C limits	Headspace GC-MS

Table 4: Assay

Parameter	Specification	Method
Assay (by HPLC, on as-is basis)	98.0% - 102.0%	HPLC-UV

## Experimental Protocols: Ensuring Accuracy and Precision

The reliability of a **Melatonin-d7** standard is contingent upon the rigor of the analytical methods used for its characterization. Below are detailed methodologies for key experiments cited in the CoA.

### High-Performance Liquid Chromatography (HPLC) for Purity and Assay

- Objective: To determine the purity of **Melatonin-d7** and to quantify its concentration (assay).
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm).
  - Mobile Phase: A gradient or isocratic mixture of acetonitrile and water (e.g., 65:35 v/v).[\[1\]](#)
  - Flow Rate: 1.0 mL/min.
  - Detection Wavelength: 222 nm or 280 nm.[\[2\]](#)
  - Injection Volume: 10 µL.
- Method Validation: The method is validated for linearity, precision (repeatability and intermediate precision), accuracy, specificity, limit of detection (LOD), and limit of quantification (LOQ) in accordance with ICH guidelines.

### Mass Spectrometry (MS) for Identity and Isotopic Purity

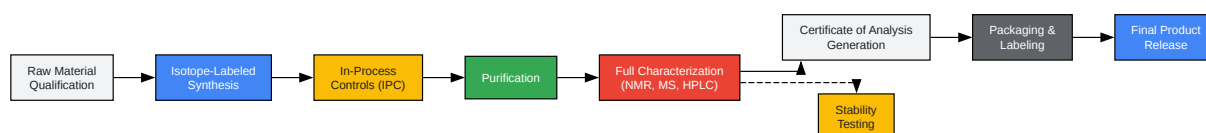
- Objective: To confirm the molecular weight of **Melatonin-d7** and to determine its isotopic enrichment.
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with a suitable ionization source (e.g., Electrospray Ionization - ESI).
- Procedure:
  - A dilute solution of **Melatonin-d7** is infused directly into the mass spectrometer or injected via an LC system.
  - The instrument is operated in positive ion mode.
  - The mass-to-charge ratio ( $m/z$ ) of the molecular ion is measured and compared to the theoretical value.
  - The relative intensities of the isotopic peaks are used to calculate the deuterium incorporation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure of **Melatonin-d7** and the positions of deuterium labeling.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Procedure:
  - A sample of **Melatonin-d7** is dissolved in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>).
  - <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectra are acquired.
  - The chemical shifts, coupling constants, and signal integrations are analyzed to confirm the expected structure and the absence of proton signals at the deuterated positions.

## Quality Assurance Workflow for Stable Isotope Labeled Standards

The production and certification of a high-quality **Melatonin-d7** reference standard follows a stringent quality assurance workflow. This process ensures the identity, purity, and stability of the final product.

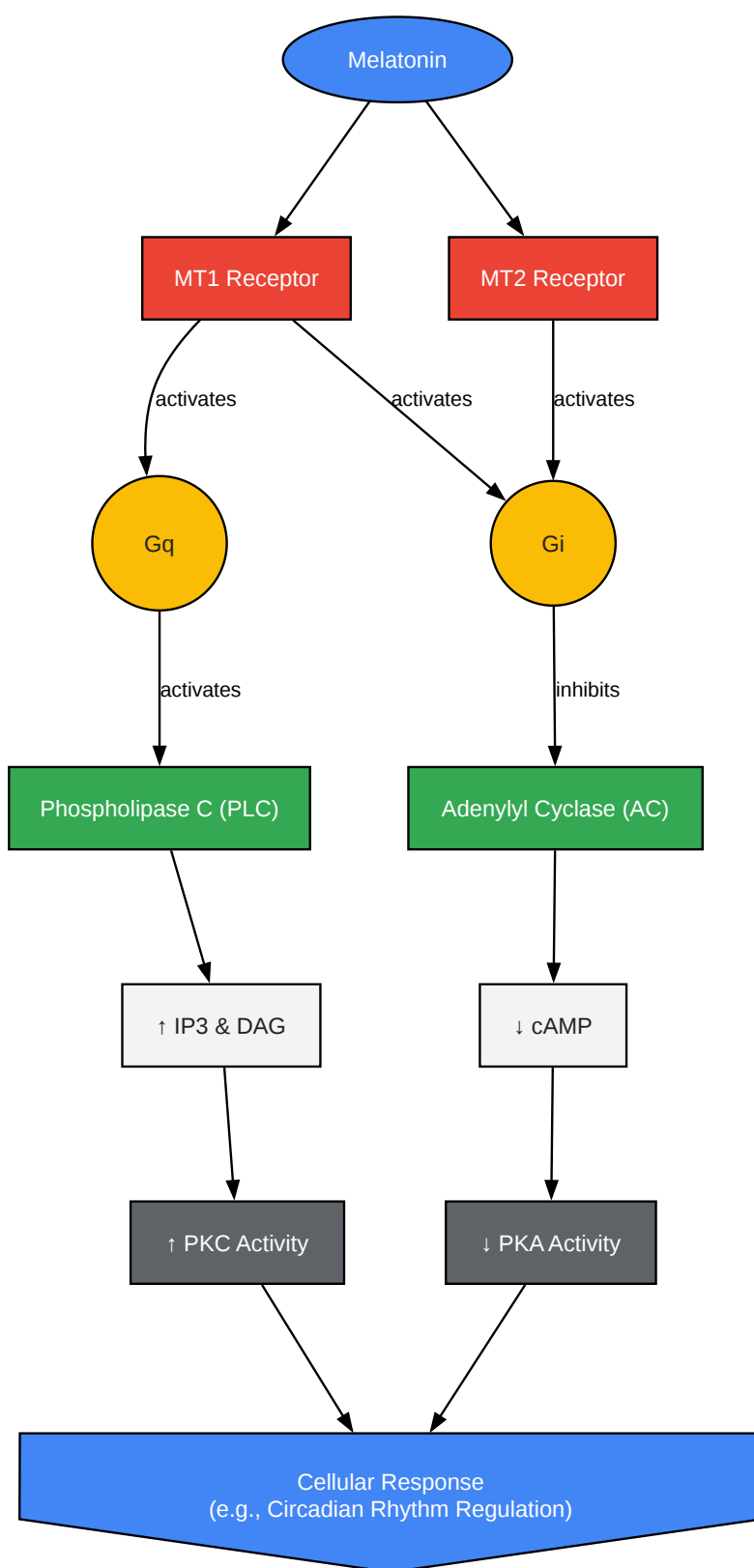


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Quality assurance workflow for **Melatonin-d7**.

## Melatonin Signaling Pathway

Melatonin exerts its biological effects primarily through interaction with G-protein coupled receptors (GPCRs), namely MT1 and MT2. The activation of these receptors initiates a cascade of intracellular signaling events that regulate various physiological processes, including circadian rhythms and sleep.



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*Simplified melatonin signaling pathway.*

This technical guide provides a foundational understanding of the quality attributes of **Melatonin-d7**. For specific applications, it is always recommended to consult the batch-specific Certificate of Analysis provided by the manufacturer and to perform appropriate suitability tests.

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## References

- 1. Development of RP-HPLC methods for the analysis of melatonin alone and in combination with sleep-enhancing dietary supplements [pharmacia.pensoft.net]
- 2. Formulation, stability testing, and analytical characterization of melatonin-based preparation for clinical trial - PMC [pmc.ncbi.nlm.nih.gov]
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